

A Technical Guide to the Stability and Storage of Biotin-d2

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Compound of Interest

Compound Name: *Biotin-d2*
Cat. No.: *B15571627*

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This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Biotin-d2**, a deuterated internal standard crucial for the accurate quantification of biotin in various biological matrices. Adherence to proper handling and storage protocols is paramount to ensure its isotopic purity, chemical integrity, and, consequently, the reliability of analytical data.

Core Stability and Storage Parameters

Biotin-d2, like its non-labeled counterpart, is a relatively stable molecule when stored under appropriate conditions. However, its stability can be influenced by factors such as temperature, light, humidity, and pH. The following tables summarize the key stability and storage information compiled from various suppliers and technical datasheets.

Storage Conditions for Solid Biotin-d2

Proper storage of **Biotin-d2** in its solid form is critical for long-term stability. The primary recommendation is to store it in a freezer, protected from moisture and light.

Parameter	Condition	Duration	Source(s)
Storage Temperature	-20°C	≥ 4 years	[1]
-20°C	3 years	[2]	
4°C	2 years	[2]	
Shipping Condition	Room Temperature	Varies	[1] [2]
Handling	Store desiccated and sealed	12 months after receipt	[3]
Avoid heat, humidity, and sunlight	Not specified	[4]	

Stability of Biotin-d2 in Solution

Once in solution, the stability of **Biotin-d2** is more limited and highly dependent on the solvent and storage temperature. It is advisable to prepare solutions fresh or store them for short periods under controlled conditions.

Solvent	Storage Temperature	Duration	Source(s)
In an appropriate solvent	-80°C	6 months	[2] [5]
-20°C	1 month	[2] [5]	
Moderately acidic or neutral aqueous solutions	Not specified	Several months	[3]
Solutions with pH > 9	Not specified	Less stable	[3]

Note: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use vials.[\[5\]](#)

Degradation Pathways and Incompatibilities

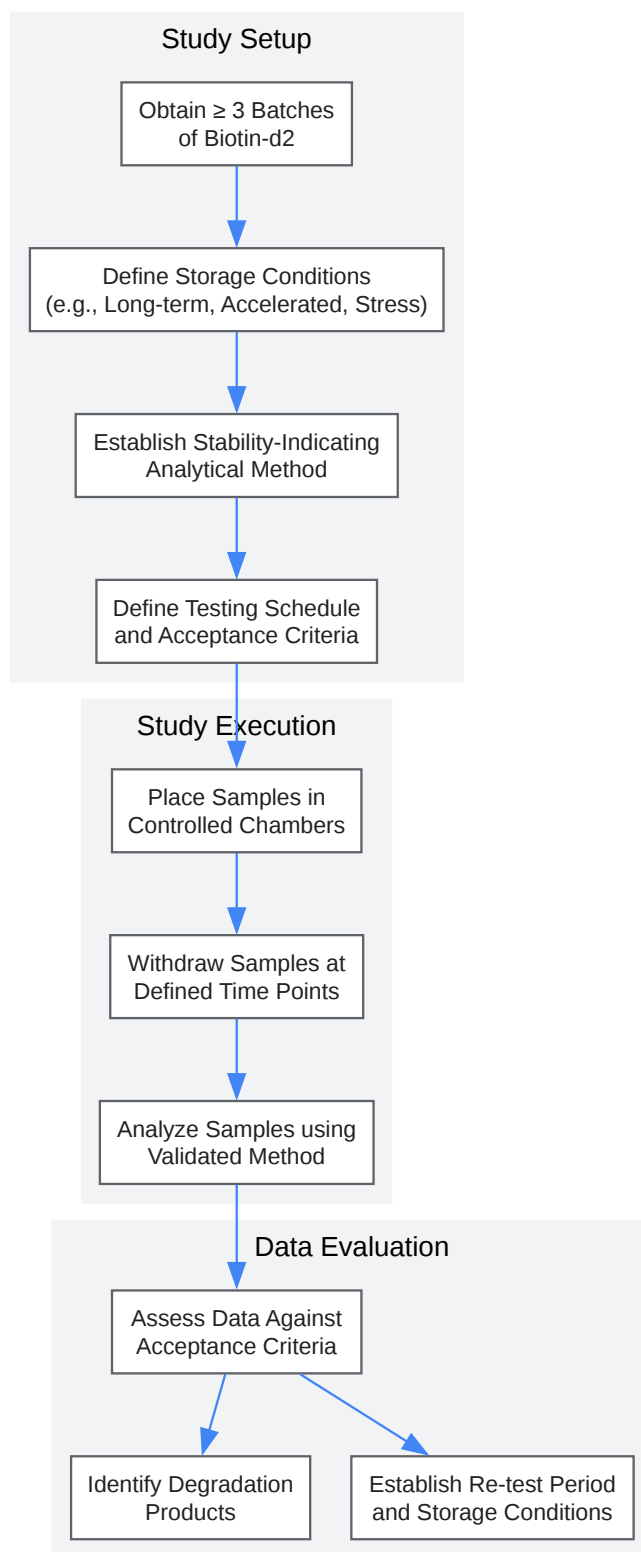
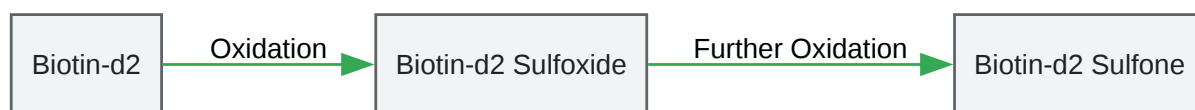
Understanding the potential degradation pathways of **Biotin-d2** is essential for troubleshooting and ensuring the accuracy of experimental results. The degradation of **Biotin-d2** is expected to follow similar pathways to that of unlabeled biotin.

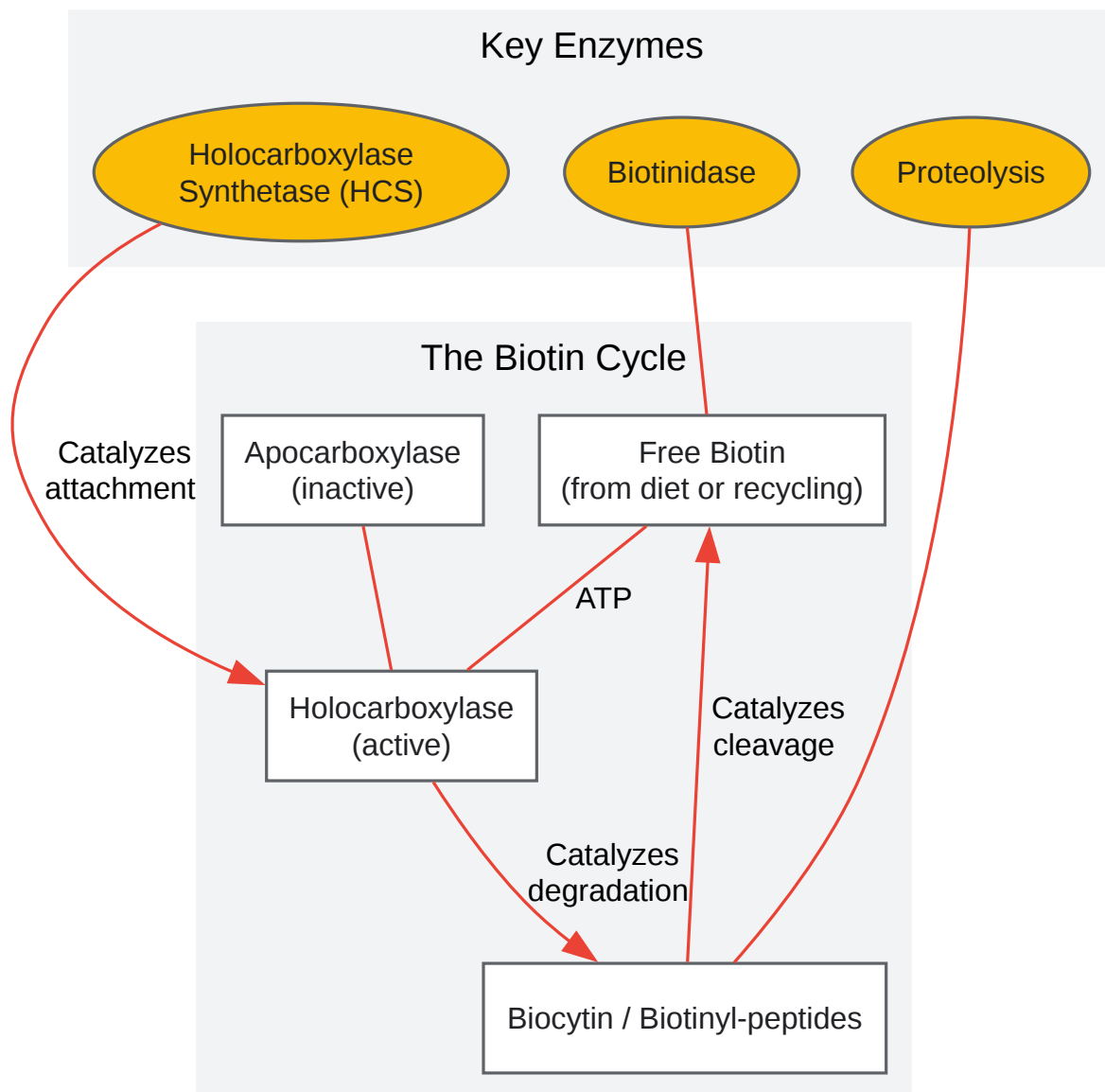
The primary routes of degradation involve:

- Oxidation of the sulfur atom: The thioether in the thiophane ring can be oxidized to form biotin-d-sulfoxide, biotin-l-sulfoxide, and ultimately biotin sulfone.[6][7] This oxidation can be initiated by strong oxidizing agents or exposure to UV light in the presence of oxygen.[4][8]
- β -oxidation of the valeric acid side chain: This pathway leads to the formation of metabolites such as bisnorbiotin and tetranorbiotin.[7]

Incompatible Materials: Strong oxidizing agents should be avoided as they can promote the oxidation of the sulfur atom in the **Biotin-d2** molecule.[4]

The following diagram illustrates the primary oxidative degradation pathway of the biotin molecule.





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